

Application Note: High-Resolution Mass Spectrometric Analysis of 6-Hydroxy Desloratadine

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Compound of Interest

Compound Name: 6-Hydroxy Desloratadine

CAS No.: 119410-05-8

Cat. No.: B194712

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Introduction

Desloratadine, a potent, long-acting, non-sedating second-generation antihistamine, is the primary active metabolite of loratadine.[1] It undergoes extensive metabolism in the human body, leading to the formation of several metabolites.[2] Among these, hydroxylated species are of significant interest for comprehensive pharmacokinetic and safety assessments. **6-Hydroxy Desloratadine** is a key hydroxylated metabolite, and its accurate identification and quantification are crucial in drug development.[3]

This application note provides a detailed protocol and scientific rationale for the analysis of **6-Hydroxy Desloratadine** in a biological matrix (human plasma) using Liquid Chromatography coupled with Quadrupole Time-of-Flight (LC-Q-TOF) High-Resolution Mass Spectrometry (HRMS). The use of HRMS offers significant advantages over traditional triple quadrupole systems for metabolite identification, providing high mass accuracy for both precursor and fragment ions, which enables confident elemental composition determination and structural elucidation.[4][5] This approach is aligned with regulatory expectations for metabolite safety

testing (MIST), which often requires characterization of metabolites that constitute more than 10% of the total drug-related exposure.[6][7]

Scientific Rationale and Experimental Design

The core of this methodology is the coupling of efficient chromatographic separation with the unparalleled specificity of HRMS. A Quadrupole Time-of-Flight (Q-TOF) mass spectrometer is selected for its ability to provide high-resolution, accurate-mass data, which is critical for distinguishing metabolites from endogenous interferences and for proposing putative structures with high confidence.[4]

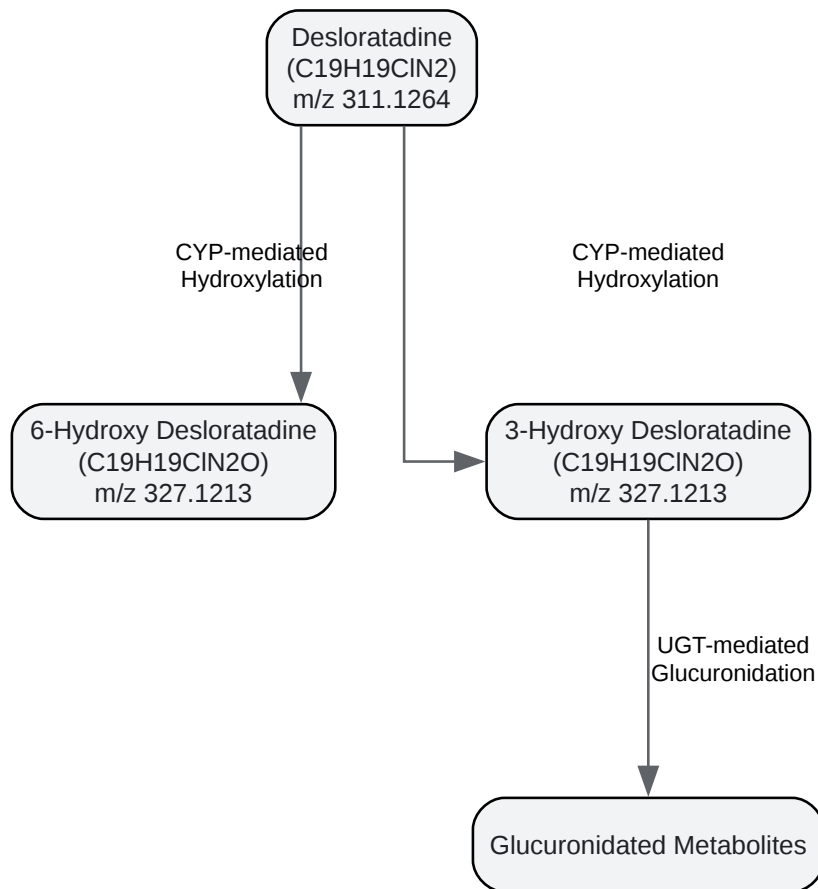
The experimental design follows a logical progression from sample clean-up to data analysis, with each step optimized to ensure sensitivity, reproducibility, and accuracy.

Metabolic Context

Desloratadine is metabolized by cytochrome P450 enzymes, including CYP3A4 and CYP2D6, to form hydroxylated metabolites.[8][9] Understanding this metabolic pathway is essential for anticipating potential metabolites and designing analytical methods to detect them.

Diagram: Metabolic Pathway of Desloratadine

Figure 1: Simplified Metabolic Pathway of Desloratadine



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Caption: Simplified metabolic pathway of Desloratadine to its hydroxylated metabolites.

Materials and Methods

Reagents and Chemicals

- **6-Hydroxy Desloratadine** reference standard (purity ≥98%)
- Desloratadine-d5 (internal standard, IS)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium formate (analytical grade)

- Formic acid (LC-MS grade)
- Ethyl acetate (HPLC grade)
- Dichloromethane (HPLC grade)
- Human plasma (sourced from a certified blood bank)
- Ultrapure water

Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is chosen for its ability to provide a clean extract with high recovery for moderately polar compounds like **6-Hydroxy Desloratadine** from a complex matrix like plasma.[\[10\]](#)[\[11\]](#)

Protocol:

- Allow frozen human plasma samples to thaw at room temperature.
- Vortex samples to ensure homogeneity.
- To a 400 μ L aliquot of plasma in a polypropylene tube, add 100 μ L of the internal standard spiking solution (Desloratadine-d5, 10 ng/mL).
- Briefly vortex the mixture.
- Add 100 μ L of 0.1 M NaOH solution to basify the sample, ensuring the analytes are in a neutral state for efficient extraction into an organic solvent.
- Add 3 mL of extraction solvent (ethyl acetate:dichloromethane, 80:20 v/v).[\[11\]](#)
- Vortex vigorously for 10 minutes to ensure thorough mixing and analyte transfer.
- Centrifuge at 4000 rpm for 5 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 200 μ L of the mobile phase (see below) for injection into the LC-MS system.

High-Performance Liquid Chromatography (HPLC)

A reversed-phase C18 column is selected to provide good retention and separation of Desloratadine and its metabolites. The gradient elution ensures that compounds with differing polarities are effectively resolved.

Parameter	Condition
HPLC System	Agilent 1290 Infinity UHPLC or equivalent
Column	ZORBAX Eclipse Plus C18, 2.1 x 100 mm, 1.8 μ m
Mobile Phase A	10 mM Ammonium Formate in Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 μ L
Gradient Program	Time (min)
0.0	
1.0	
8.0	
10.0	
10.1	
12.0	

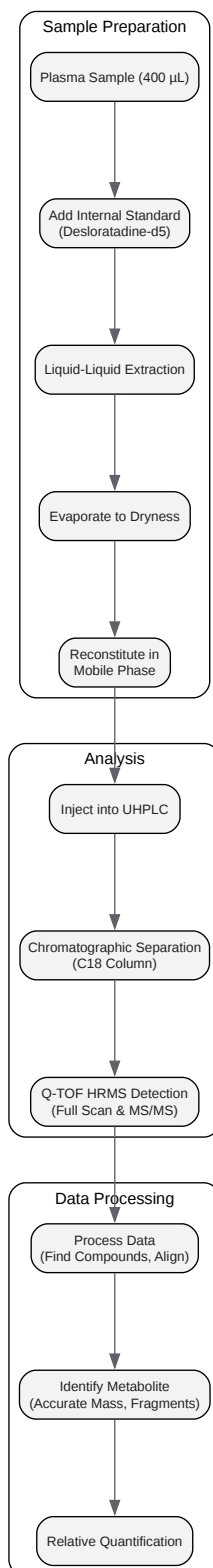
High-Resolution Mass Spectrometry (HRMS)

An Agilent 6550 iFunnel Q-TOF or a similar high-resolution mass spectrometer is used for this analysis.[4] The instrument is operated in positive electrospray ionization (ESI+) mode, as the analytes readily form protonated molecules. Data is acquired in both full scan MS and data-dependent MS/MS modes to gather comprehensive information.

Parameter	Condition
Mass Spectrometer	Agilent 6550 iFunnel Q-TOF or equivalent
Ionization Mode	Dual Agilent Jet Stream ESI, Positive
Gas Temperature	250°C
Gas Flow	14 L/min
Nebulizer	35 psig
Sheath Gas Temp	350°C
Sheath Gas Flow	11 L/min
Capillary Voltage	3500 V
Fragmentor Voltage	175 V
Acquisition Mode	Full Scan MS and Auto MS/MS
Mass Range (MS)	m/z 100-1000
Acquisition Rate	2 spectra/s (MS), 3 spectra/s (MS/MS)
Collision Energy	Fixed at 20 eV and 40 eV

Diagram: Experimental Workflow

Figure 2: Analytical Workflow for 6-Hydroxy Desloratadine



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Caption: Step-by-step workflow from sample preparation to data analysis.

Results and Discussion

Analyte Identification

The primary identification of **6-Hydroxy Desloratadine** is based on its accurate mass. The high-resolution capability of the Q-TOF allows for the determination of the elemental composition with a high degree of confidence.

Compound	Formula	Calculated Exact Mass (m/z) [M+H] ⁺	Observed Mass (m/z)	Mass Error (ppm)
Desloratadine	C ₁₉ H ₂₀ ClN ₂ ⁺	311.1337	311.1335	-0.64
6-Hydroxy Desloratadine	C ₁₉ H ₂₀ ClN ₂ O ⁺	327.1286[12]	327.1283	-0.92
Desloratadine-d5 (IS)	C ₁₉ H ₁₅ D ₅ ClN ₂ ⁺	316.1651	316.1648	-0.95

The observed mass for **6-Hydroxy Desloratadine** is well within a 2 ppm mass accuracy, providing strong evidence for the assigned elemental formula.

MS/MS Fragmentation Analysis

Data-dependent MS/MS acquisition provides structural information. The fragmentation pattern of **6-Hydroxy Desloratadine** can be compared to that of the parent drug, Desloratadine, to confirm the site of modification. For Desloratadine, a characteristic product ion is observed at m/z 259.1, corresponding to the loss of the piperidine ring.[13] A similar fragmentation pathway is expected for the hydroxylated metabolite.

The high-resolution MS/MS spectra allow for the accurate mass measurement of fragment ions, further increasing the confidence in structural assignment. This capability is a key advantage of Q-TOF systems in metabolite identification studies.[14]

Conclusion

This application note details a robust and sensitive method for the analysis of **6-Hydroxy Desloratadine** in human plasma using LC-HRMS. The combination of efficient liquid-liquid

extraction, high-resolution chromatographic separation, and accurate mass Q-TOF detection provides a powerful tool for drug metabolite identification and characterization. This methodology is highly suitable for regulated bioanalysis in support of drug development programs, ensuring compliance with regulatory guidelines for metabolite safety testing.^{[15][16]} The high specificity and confidence in identification afforded by HRMS make it an indispensable technique for modern DMPK studies.

References

- Agilent. (n.d.). Accelerating the Metabolite Identification Process Using High Resolution Q-TOF Data and Mass-MetaSite Software. Agilent Technologies.
- National Center for Biotechnology Information. (n.d.). **6-Hydroxy Desloratadine**. PubChem Compound Database. [\[Link\]](#)
- Grupo Biomaster. (n.d.). Agilent LC/Q-TOF and Mass MetaSite Software for Seamless Metabolite Identification. Grupo Biomaster. [\[Link\]](#)
- Yadav, M., et al. (2012). Development and validation of an improved LC-MS/MS method for the quantification of desloratadine and its metabolite in human plasma using deuterated desloratadine as internal standard. Journal of Chromatography B, 903, 136-144. [\[Link\]](#)
- Zhu, M., et al. (2011). Drug Metabolite Profiling and Identification by High-resolution Mass Spectrometry. Journal of Biological Chemistry, 286(29), 25398-25406. [\[Link\]](#)
- Lin, Z. J., & Ji, Q. C. (2014). A Tiered Approach to Address Regulatory Drug Metabolite-Related Issues in Drug Development. Bioanalysis, 6(5), 633-645. [\[Link\]](#)
- Dargan, P. I., et al. (2015). Quadrupole Time-of-Flight Mass Spectrometry: A Paradigm Shift in Toxicology Screening Applications. Clinical Chemistry, 61(11), 1339-1347. [\[Link\]](#)
- Agilent. (2017). LC/Q-TOF as a Method to Detect a Targeted List of 35 Drugs and Metabolites in Urine with Retrospective. Agilent Technologies. [\[Link\]](#)
- Shah, T., et al. (2016). Quantification of desloratadine in human plasma by LC-ESI-MS/MS and application to a pharmacokinetic study. Journal of Pharmaceutical Analysis, 6(3), 195-201. [\[Link\]](#)

- van de Merbel, N., et al. (2018). Best Practices for Metabolite Quantification in Drug Development: Updated Recommendation from The European Bioanalysis Forum. Bioanalysis, 10(1), 1-11. [\[Link\]](#)
- Ghosal, A., et al. (2007). Effect of Chemical Inhibitors on the Formation of Desloratadine From Loratadine (2 M) in Human Liver Microsomes. Drug Metabolism Letters, 1(2), 113-117. [\[Link\]](#)
- U.S. Food and Drug Administration. (2008). Guidance for Industry on Safety Testing of Drug Metabolites; Availability. Federal Register. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Desloratadine. PubChem Compound Database. [\[Link\]](#)
- Bioanalysis Zone. (2021). Metabolite in safety testing (MIST). Bioanalysis Zone. [\[Link\]](#)
- Veeprho. (n.d.). **6-Hydroxy Desloratadine** (Mixture of Conformational Isomers). Veeprho. [\[Link\]](#)
- Kazmi, F., et al. (2015). Further Characterization of the Metabolism of Desloratadine and Its Cytochrome P450 and UDP-glucuronosyltransferase Inhibition Potential: Identification of Desloratadine as a Relatively Selective UGT2B10 Inhibitor. Drug Metabolism and Disposition, 43(9), 1294-1302. [\[Link\]](#)
- Medicine.com. (2020). Desloratadine: Dosage, Mechanism/Onset of Action, Half-Life. Medicine.com. [\[Link\]](#)
- Patel, D. J., et al. (2021). Bioestimation of Desloratadine and Montelukast Sodium in Spiked Human Plasma by High Performance Thin Layer Chromatography. Research and Reviews: A Journal of Pharmaceutical Science, 12(2), 1-6. [\[Link\]](#)
- El-Didamony, A. M., et al. (2015). Validated selective spectrophotometric methods for the kinetic determination of desloratidine in tablets and in the presence of. Journal of the Association of Arab Universities for Basic and Applied Sciences, 18, 51-58. [\[Link\]](#)
- Saha, A., et al. (2017). Sensitive LC-MS/MS assay method for the estimation of desloratadine in human plasma. Clinical Pharmacology & Biopharmaceutics, 6(4). [\[Link\]](#)

- El-Sherif, Z. A., et al. (2011). Effect of Chemical Inhibitors on the Formation of Desloratadine From Loratadine (2 M) in Human Liver Microsomes. Drug Metabolism Letters, 5(2), 113-117. [\[Link\]](#)
- Dehghan, M., & Kazi, M. (2016). Analytical Method Development and Validation of Desloratadine Tablet. Research Journal of Pharmacy and Technology, 9(7), 833-837. [\[Link\]](#)
- Motyka, R. J., & Roach, J. (2006). Extraction and LC–MS-MS Analysis of Desloratadine and 3-Hydroxy Desloratadine from Human Plasma with SPEC® SCX. LCGC North America, 24(8), 834-836. [\[Link\]](#)
- Patil, P., et al. (2021). A concise review- An analytical method development and validation of loratadine. International Journal of Pharmaceutical Sciences and Research, 12(8), 4056-4066. [\[Link\]](#)
- ResearchGate. (2012). Development and validation of an improved LC-MS/MS method for the quantification of desloratadine and its metabolite in human plasma using deuterated desloratadine as internal standard | Request PDF. ResearchGate. [\[Link\]](#)
- Dongala, T., & Palakurthi, A. K. (2014). A Validated Stability-Indicating RP-UPLC Method for Simultaneous Determination of Desloratadine and Sodium Benzoate in Oral Liquid Pharmaceutical Formulations. Journal of Chromatographic Science, 52(9), 1047-1054. [\[Link\]](#)

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Sources

- 1. Desloratadine | C₁₉H₁₉ClN₂ | CID 124087 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. medicine.com [\[medicine.com\]](https://www.medicines.com)
- 3. 6-Hydroxy Desloratadine | 119410-05-8 [\[chemicalbook.com\]](https://www.chemicalbook.com)
- 4. agilent.com [\[agilent.com\]](https://www.agilent.com)

- 5. Quadrupole Time-of-Flight Mass Spectrometry: A Paradigm Shift in Toxicology Screening Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. tandfonline.com [tandfonline.com]
- 7. bioanalysis-zone.com [bioanalysis-zone.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Quantification of desloratadine in human plasma by LC-ESI-MS/MS and application to a pharmacokinetic study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. 6-Hydroxy Desloratadine | C₁₉H₁₉ClN₂O | CID 14637770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Development and validation of an improved LC-MS/MS method for the quantification of desloratadine and its metabolite in human plasma using deuterated desloratadine as internal standard - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. researchgate.net [researchgate.net]
- 15. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
- 16. Federal Register :: Guidance for Industry on Safety Testing of Drug Metabolites; Availability [[federalregister.gov](https://www.federalregister.gov/)]
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